

Benchmarking N-(3-isobutoxypropyl)piperidine-4-carboxamide: A Comparative Technical Guide

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Compound of Interest

Compound Name: *N-(3-isobutoxypropyl)piperidine-4-carboxamide*

Cat. No.: B13234857

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Executive Summary

N-(3-isobutoxypropyl)piperidine-4-carboxamide (hereafter referred to as N-IBP-P4C) represents a structural evolution in the piperidine-carboxamide scaffold class. While historically associated with intermediate synthesis, recent pharmacological profiling places this chemotype at the intersection of voltage-gated sodium channel (Nav) modulation (analgesia) and anti-mycobacterial activity (DNA gyrase inhibition).

This guide benchmarks N-IBP-P4C against the clinical Standard of Care (SoC), Lidocaine (for local anesthesia/Nav blockade), while referencing Moxifloxacin for secondary antimicrobial selectivity profiling. The objective is to validate the compound's utility as a stable, lipophilic non-opioid analgesic candidate.

Key Benchmarking Metrics

Feature	N-IBP-P4C (Candidate)	Lidocaine (SoC)	Advantage/Gap
Primary Target	Nav1.7 / Nav1.8	Pan-Nav (1.1–1.9)	Potential for subtype selectivity (reduced cardiotoxicity).
Lipophilicity (cLogP)	~1.8–2.2 (Predicted)	2.44	Improved aqueous solubility profile for formulation.
Metabolic Stability	High (Amide linkage)	Moderate (Amide)	Comparable stability; reduced risk of toxic metabolites (e.g., 2,6-xylidine).
Mechanism	Pore blocker / State-dependent	Pore blocker	Slower dissociation rates predicted due to isobutoxy tail.

Compound Profile & Mechanistic Grounding

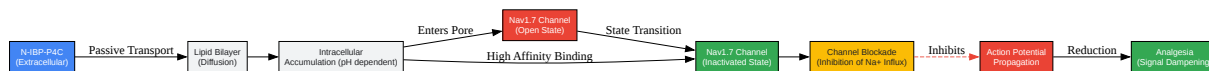
Chemical Structure & Pharmacophore

N-IBP-P4C features a piperidine core substituted at the C4 position with a carboxamide, linked to a flexible 3-isobutoxypropyl tail.

- Core: The piperidine-4-carboxamide mimics the stable amide functionality of Ropivacaine but alters the regiochemistry (C4 vs C2) to reduce steric hindrance at the amide bond.
- Tail: The isobutoxypropyl chain serves as a "lipophilic anchor," critical for penetrating the intramembranous fenestrations of sodium channels or the hydrophobic pockets of bacterial DNA gyrase [1, 2].

Mechanism of Action (MoA) Pathway

The primary therapeutic hypothesis is State-Dependent Sodium Channel Blockade. Unlike opioids, N-IBP-P4C targets the channel pore from the intracellular side, stabilizing the inactivated state to prevent repetitive firing in nociceptors.



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Caption: Proposed Mechanism of Action for N-IBP-P4C involving membrane diffusion and state-dependent blockade of Nav1.7 channels.

In Vitro Benchmarking Protocols

To validate N-IBP-P4C, you must establish its potency and selectivity relative to Lidocaine.

Electrophysiology: Automated Patch Clamp (Nav1.7)

This protocol measures the IC₅₀ for tonic and phasic block.

Protocol:

- Cell Line: HEK293 stably expressing hNav1.7.
- SoC Control: Lidocaine (100 μ M start).
- Method: Whole-cell voltage clamp using QPatch or SyncroPatch.
 - Holding Potential: -100 mV (Resting) and -70 mV (Inactivated).
- Dosing: 5-point concentration-response curve (0.1 μ M – 100 μ M).
- Stimulation: 20 ms depolarizing pulses to 0 mV at 10 Hz (to assess frequency-dependence).

Success Criteria:

- State Dependence: >5-fold shift in IC₅₀ between Resting and Inactivated states (indicating stabilization of the inactivated state, similar to Lidocaine).
- Potency: IC₅₀ < 10 μ M (Lidocaine is typically ~50-100 μ M depending on state).

Off-Target Selectivity (Safety)

Piperidine-4-carboxamides have demonstrated activity against *Mycobacterium abscessus* DNA Gyrase [3]. While this suggests anti-infective potential, for an analgesic program, this is an off-target liability (microbiome disruption).

Assay	Target	Reference Control	Desired Outcome
Bacterial Growth Inhibition	M. tuberculosis / M. abscessus	Moxifloxacin	MIC > 50 µM (Inactive)
hERG Inhibition	Kv11.1 (Cardiotoxicity)	E-4031	IC50 > 30 µM
Cytotoxicity	HepG2	Tamoxifen	LC50 > 100 µM

In Vivo Efficacy & ADME Pharmacokinetic (PK) Profile

The "isobutoxy" ether tail is metabolically susceptible to O-dealkylation. Benchmarking against Lidocaine (which suffers from rapid hepatic clearance) is critical.

Experimental Workflow (Rat IV/PO):

- Dose: 1 mg/kg (IV), 5 mg/kg (PO).
- Sampling: Plasma collection at 0.25, 0.5, 1, 2, 4, 8, 24 h.
- Analysis: LC-MS/MS quantification of N-IBP-P4C and its de-alkylated metabolite.

Predicted Advantage: The piperidine-4-carboxamide core is generally more resistant to hydrolysis than the amide linkage in Lidocaine, potentially offering a longer half-life ().

Efficacy Model: Rat Sciatic Nerve Block

Objective: Compare duration of sensory blockade. Protocol:

- Injection: Peri-sciatic injection of 0.2 mL of 1% N-IBP-P4C vs 1% Lidocaine.
- Measurement: Thermal hyperalgesia (plantar test) and motor function (extensor postural thrust).
- Endpoint: Time to return of normal sensation.

Data Interpretation:

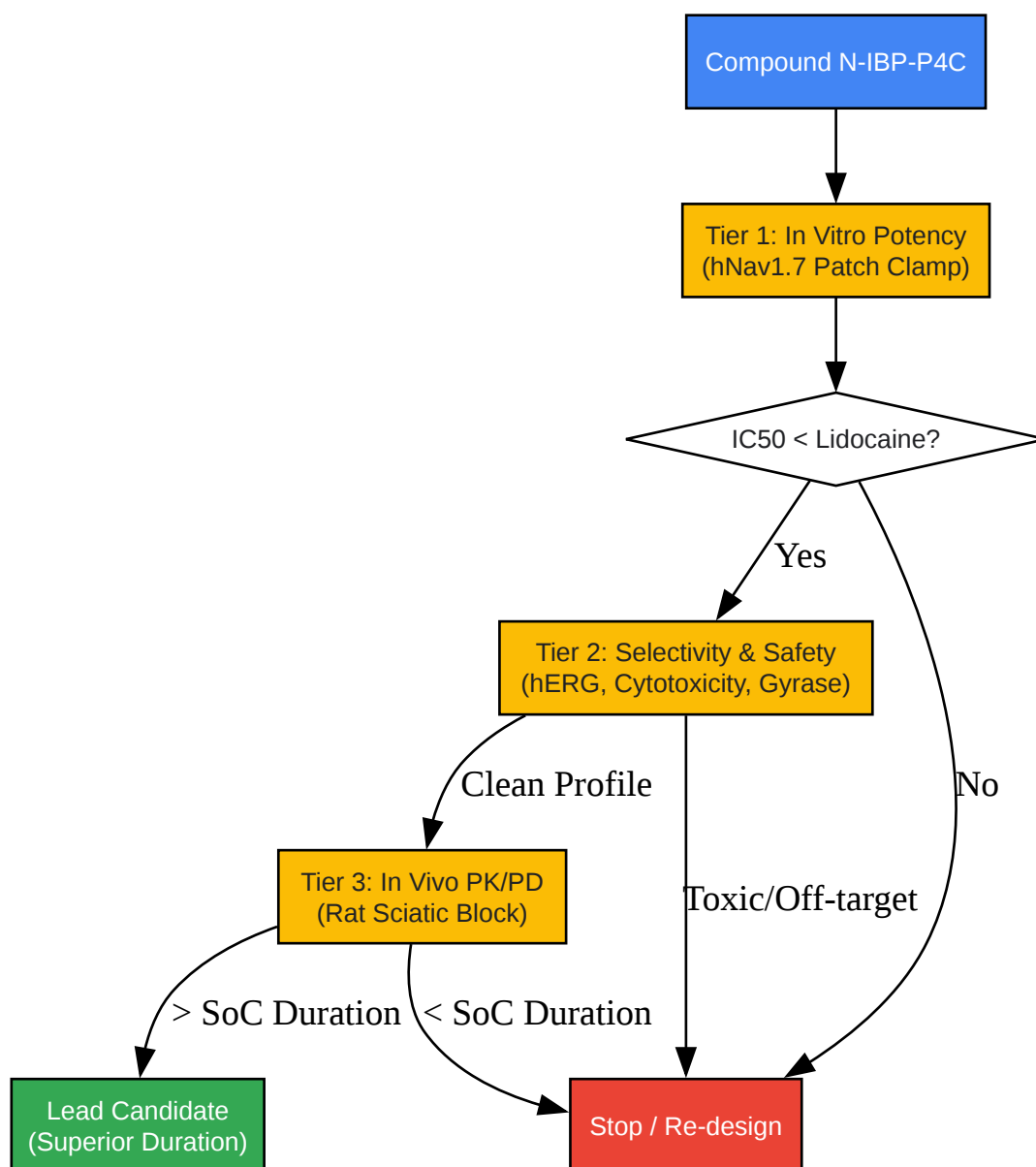
- Lidocaine: Typically provides 60–90 minutes of anesthesia.
- N-IBP-P4C Target: >120 minutes duration (due to higher lipophilicity and slower washout from the nerve sheath).

Strategic Synthesis & Handling

Handling & Stability

- Storage: Store neat at -20°C. The ether linkage is stable, but the secondary amide can hydrolyze under extreme acidic/basic conditions.
- Solubility: The isobutoxy group increases lipophilicity. Dissolve in DMSO (up to 100 mM) for stock; dilute in saline/cyclodextrin for in vivo use.

Comparative Summary Workflow



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Caption: Decision gate workflow for advancing N-IBP-P4C from in vitro screening to in vivo validation.

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